

An In-depth Technical Guide to the Chemical Structure of α-Humulene

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and analysis of α -Humulene. It includes detailed experimental protocols for its isolation and characterization, along with insights into its biological signaling pathways.

Chemical Structure and Properties of α -Humulene

 α -Humulene, also known as α -caryophyllene, is a naturally occurring monocyclic sesquiterpene. Its structure is characterized by an 11-membered ring containing three non-conjugated trans double bonds. It is an isomer of β -caryophyllene.

Key Identifiers and Properties:



Property	Value
Molecular Formula	C15H24[1][2]
IUPAC Name	(1E,4E,8E)-2,6,6,9-Tetramethylcycloundeca- 1,4,8-triene
CAS Number	6753-98-6
Molecular Weight	204.35 g/mol [1][2]
Appearance	Pale yellowish-green clear liquid
Density	Approximately 0.889 g/mL at 20 °C
Boiling Point	166-168 °C
SMILES	CC1=CCC(C)(C)C=CCC(=CC1)C
InChI Key	FAMPSKZZVDUYOS-HRGUGZIWSA-N

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and structural elucidation of α -Humulene. Below are the characteristic spectral data.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H-NMR Spectral Data (CDCl₃, 400 MHz)



Chemical Shift (δ, ppm)	Multiplicity	Assignment
5.58	dt	H-1
5.10 - 5.00	m	H-5, H-8
2.50	br d	H-2
2.20 - 2.05	m	H-4, H-7
1.62	S	H-12
1.45	S	H-13
1.05	S	H-14, H-15

¹³C-NMR Spectral Data (CDCl₃, 100 MHz)

Chemical Shift (δ , ppm)	Carbon Atom
141.4	C-1
134.9	C-9
131.7	C-5
126.4	C-2
124.8	C-8
40.1	C-4
39.8	C-7
38.7	C-10
34.8	C-6
28.5	C-14, C-15
25.9	C-3
17.6	C-13
16.2	C-12



Mass Spectrometry (MS)

The electron ionization (EI) mass spectrum of α -Humulene shows a molecular ion peak at m/z 204. The fragmentation pattern is characteristic of sesquiterpenes, with major fragments resulting from the cleavage of the macrocyclic ring.

Major Fragments in El-Mass Spectrum

m/z	Relative Intensity (%)	Possible Fragment
204	15	[M]+
189	10	[M-CH ₃] ⁺
161	25	[M-C ₃ H ₇] ⁺
136	30	[C10H16] ⁺
121	55	[C ₉ H ₁₃] ⁺
105	40	[C ₈ H ₉] ⁺
93	100	[C7H9] ⁺
81	60	[C ₆ H ₉] ⁺
69	75	[C5H9] ⁺
41	85	[C ₃ H ₅]+

Experimental Protocols Isolation of α -Humulene by Hydrodistillation

This protocol describes a general method for the isolation of α -Humulene from clove buds, a common source.

Materials and Equipment:

- Ground clove buds (50 g)
- Distilled water (400 mL)



- Round-bottom flask (1000 mL)
- Clevenger-type apparatus
- · Heating mantle
- Separatory funnel (250 mL)
- Dichloromethane (CH₂Cl₂)
- Anhydrous sodium sulfate (Na₂SO₄)
- Rotary evaporator

Procedure:

- Place 50 g of ground clove buds into a 1000 mL round-bottom flask.
- Add 400 mL of distilled water to the flask to create a slurry.[3]
- Set up the hydrodistillation apparatus with the Clevenger trap.
- Heat the flask using a heating mantle to bring the water to a boil.
- Continue distillation for 3-4 hours, collecting the distillate in the Clevenger trap. The essential
 oil will separate as an upper layer.
- After cooling, carefully collect the oil layer. For a more complete extraction, transfer the entire
 distillate to a separatory funnel and extract three times with 15 mL portions of
 dichloromethane.[4]
- Combine the organic extracts and dry over anhydrous sodium sulfate.
- Filter to remove the drying agent.
- Remove the dichloromethane solvent using a rotary evaporator under reduced pressure to yield the essential oil enriched in α -Humulene.



Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol outlines the typical parameters for the analysis of α -Humulene in an essential oil sample.

Instrumentation and Conditions:

- Gas Chromatograph: Agilent 7890A or equivalent
- Mass Spectrometer: Agilent 5975C or equivalent
- Column: HP-5MS (30 m x 0.25 mm i.d., 0.25 μm film thickness) or equivalent non-polar column.
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
- Injector Temperature: 250 °C
- Injection Volume: 1 μL (split ratio 50:1)
- Oven Temperature Program:
 - o Initial temperature: 60 °C, hold for 2 minutes.
 - Ramp: 3 °C/min to 240 °C.
 - Hold at 240 °C for 5 minutes.
- MS Transfer Line Temperature: 280 °C
- Ion Source Temperature: 230 °C
- Ionization Energy: 70 eV
- Mass Scan Range: 40-400 amu

Sample Preparation:



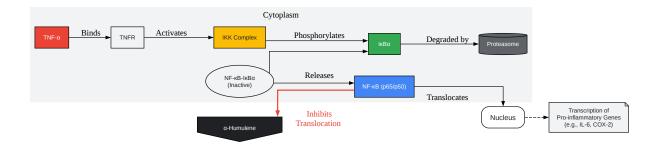
- Dilute the essential oil sample 1:100 in a suitable solvent such as hexane or ethyl acetate.
- Inject the diluted sample into the GC-MS system.
- Identify α-Humulene based on its retention time and comparison of its mass spectrum with a reference library (e.g., NIST).

Biological Signaling Pathways

 α -Humulene has demonstrated significant anti-inflammatory and antibacterial properties through the modulation of specific signaling pathways.

Anti-inflammatory Activity via NF-kB Pathway Inhibition

α-Humulene exerts its anti-inflammatory effects by inhibiting the activation of the transcription factor NF- κ B (Nuclear Factor kappa-light-chain-enhancer of activated B cells). In resting cells, NF- κ B is sequestered in the cytoplasm by an inhibitory protein, I κ B α . Inflammatory stimuli, such as TNF- α , lead to the phosphorylation and subsequent degradation of I κ B α , allowing the p65 subunit of NF- κ B to translocate to the nucleus and initiate the transcription of pro-inflammatory genes. Evidence suggests that α -Humulene can inhibit this process by preventing the nuclear translocation of the p65 subunit.



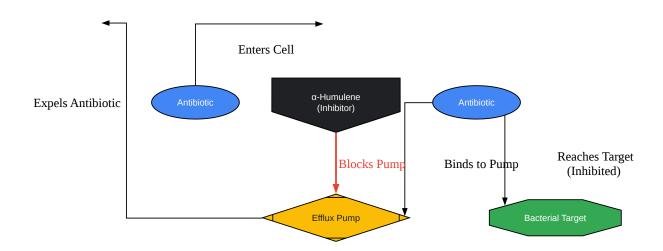
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Caption: α-Humulene inhibits the NF-κB signaling pathway.

Antibacterial Mechanism via Efflux Pump Inhibition

Many bacteria develop multidrug resistance by utilizing efflux pumps, which are membrane proteins that actively transport antibiotics out of the cell, preventing them from reaching their target. α -Humulene has been shown to act as an efflux pump inhibitor. By blocking these pumps, it increases the intracellular concentration of antibiotics, thereby restoring their efficacy against resistant bacterial strains.



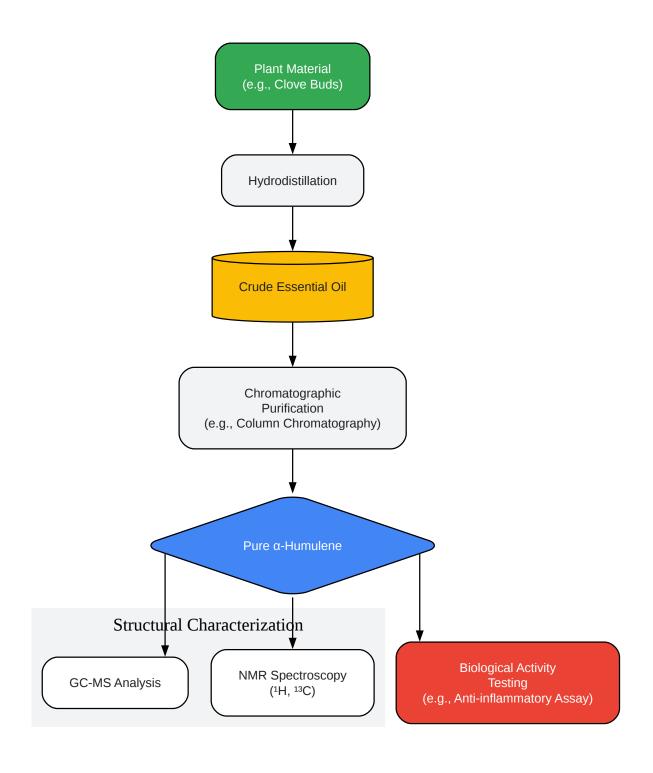
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Caption: α-Humulene acts as an efflux pump inhibitor in bacteria.

Experimental and Analytical Workflow

The overall process for obtaining and characterizing α -Humulene from a natural source involves several key stages, from extraction to detailed analysis and biological testing.





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Caption: Workflow for α -Humulene isolation and analysis.



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- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical Structure of α-Humulene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1261775#what-is-the-chemical-structure-of-alpha-humulene]

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